

A Comparative Analysis of Butane, 1,2-dibromo-3-methyl- and Related Compounds

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Compound of Interest

Compound Name: **1,2-Dibromo-3-methylbutane**

Cat. No.: **B087708**

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This guide provides a comparative overview of the physicochemical properties of Butane, 1,2-dibromo-3-methyl-, and its structural isomers, alongside related brominated butanes and the parent alkane. The information is intended for researchers, scientists, and professionals in drug development to facilitate compound selection and experimental design.

Physicochemical Data Comparison

The following tables summarize key quantitative data for Butane, 1,2-dibromo-3-methyl- and its comparators. Data has been aggregated from the NIST Chemistry WebBook and other chemical databases.

Table 1: General and Physical Properties

Property	Butane, 1,2-dibromo-3-methyl-	Butane, 1,3-dibromo-3-methyl-	Butane, 1-bromo-3-methyl-	Butane
CAS Registry Number	10288-13-8[1]	24443-15-0[2][3]	107-82-4[4][5]	106-97-8[6][7][8]
Molecular Formula	C5H10Br2[1]	C5H10Br2[2][3]	C5H11Br[4][5]	C4H10[6][7][8]
Molecular Weight	229.941 g/mol [1]	229.941 g/mol [2][3]	151.045 g/mol [4]	58.1222 g/mol [6][7][8]
Boiling Point	Not available	347.7 K (74.55 °C) at 0.021 bar[2][3]	Not available	272.66 K (-0.49 °C) at 1 bar[8][9]

Table 2: Spectroscopic Data

Compound	Mass Spectrum (Electron Ionization)
Butane, 1,2-dibromo-3-methyl-	Available on NIST Chemistry WebBook.[6]
Butane, 1,3-dibromo-3-methyl-	Available on NIST Chemistry WebBook.[10]
Butane	Available on NIST Chemistry WebBook.[6]

Experimental Protocols

Detailed experimental methodologies for the specific data points presented are not extensively available in the public domain. However, the following outlines the general principles of the key techniques used to determine the properties listed above.

Mass Spectrometry (Electron Ionization - EI)

Electron Ionization is a widely used technique in mass spectrometry for the analysis of volatile and thermally stable compounds. The methodology involves the following steps:

- **Sample Introduction:** The sample is introduced into the ion source of the mass spectrometer, where it is vaporized.
- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This results in the ejection of an electron from the molecule, forming a molecular ion ($M+\bullet$).
- **Fragmentation:** The molecular ions are energetically unstable and often fragment into smaller, characteristic ions.
- **Mass Analysis:** The positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions as a function of their m/z ratio.

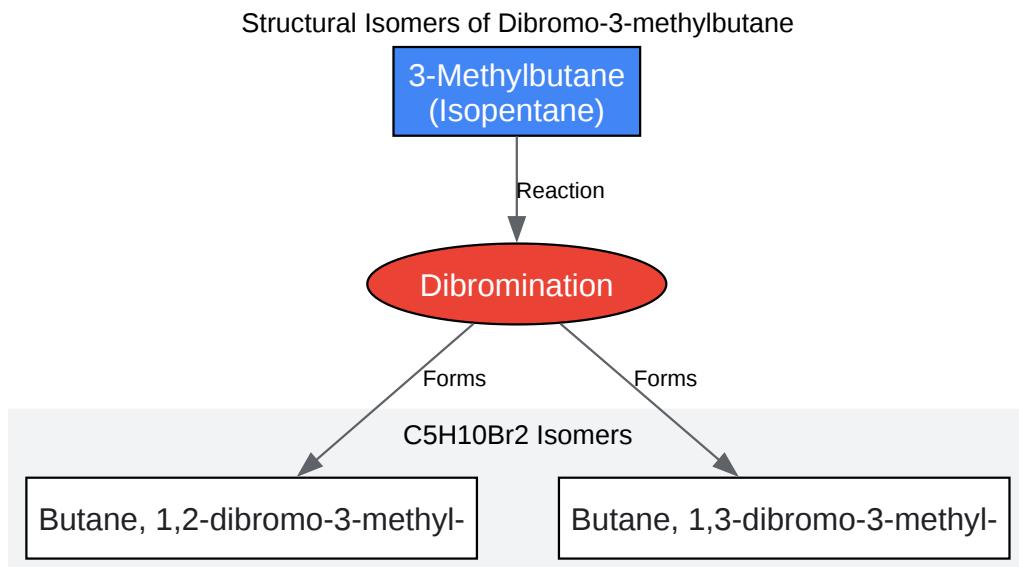
Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For reduced pressure boiling points, the determination is typically carried out using a vacuum distillation apparatus. The general procedure is as follows:

- **Apparatus Setup:** A distillation flask containing the sample, a condenser, a receiving flask, and a manometer are assembled in a closed system.
- **Vacuum Application:** A vacuum pump is used to reduce the pressure within the system to the desired level, which is monitored by the manometer.
- **Heating:** The sample is gradually heated, typically using a heating mantle with a stirrer to ensure even temperature distribution.
- **Boiling Point Measurement:** The temperature at which the liquid boils and the first drop of condensate is observed in the condenser is recorded as the boiling point at that specific pressure.

Visualization of Structural Isomerism

The following diagram illustrates the structural differences between the dibrominated isomers of 3-methylbutane discussed in this guide.



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Caption: Relationship between the parent alkane and its dibrominated isomers.

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